

1-Methyl-4-(4-nitrophenyl)piperazine molecular weight and formula

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Compound of Interest

Compound Name: 1-Methyl-4-(4-nitrophenyl)piperazine

Cat. No.: B098782

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An In-Depth Technical Guide to 1-Methyl-4-(4-nitrophenyl)piperazine

This document provides a detailed overview of the core physicochemical properties of **1-Methyl-4-(4-nitrophenyl)piperazine**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison for experimental design and analysis.

Core Molecular Data

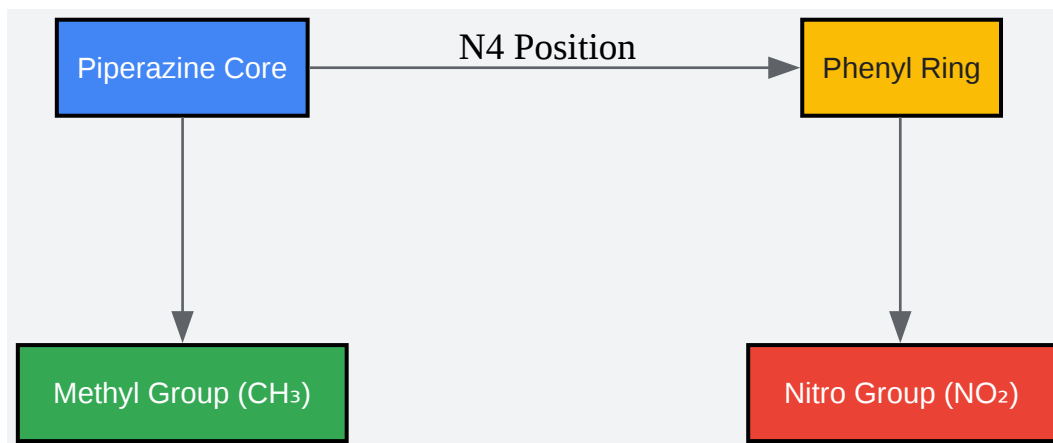
The fundamental molecular characteristics of **1-Methyl-4-(4-nitrophenyl)piperazine** are summarized below. This data is essential for stoichiometric calculations, solution preparation, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₂	[1][2][3]
Molecular Weight	221.26 g/mol	[1][3]

Structural and Logical Representation

To understand the arrangement of the constituent parts of **1-Methyl-4-(4-nitrophenyl)piperazine**, a logical diagram is provided. This visualization illustrates the key

functional groups and their connectivity within the molecule's framework.



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Logical relationship of **1-Methyl-4-(4-nitrophenyl)piperazine** components.

Experimental Protocols

While this document focuses on the core molecular data, any experimental determination of the molecular weight would typically involve standard analytical techniques such as mass spectrometry.

Mass Spectrometry (Illustrative Protocol):

- **Sample Preparation:** A dilute solution of **1-Methyl-4-(4-nitrophenyl)piperazine** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate method, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The ionized molecules are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.

- Data Analysis: The molecular weight is determined from the m/z value of the molecular ion peak $[M+H]^+$ or other relevant adducts.

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References

- 1. 1-Methyl-4-(4-nitrophenyl)piperazine | C₁₁H₁₅N₃O₂ | CID 2825198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-methyl-4-(4-nitrophenyl)piperazine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 16155-03-6|1-Methyl-4-(4-nitrophenyl)piperazine|BLD Pharm [bldpharm.com]
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